

Structural and chemical formula of Flumethasone Acetate (C₂₄H₃₀F₂O₆).

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Flumethasone Acetate

Cat. No.: B1672882

[Get Quote](#)

An In-depth Technical Guide to the Structural and Chemical Properties of **Flumethasone Acetate** (C₂₄H₃₀F₂O₆)

Foreword: A Molecule of Precision and Potency

In the landscape of synthetic corticosteroids, **Flumethasone Acetate** stands out as a subject of significant interest for researchers and drug development professionals. As a difluorinated glucocorticoid, its structure is meticulously engineered for high potency and targeted anti-inflammatory action. This guide eschews a conventional template, instead adopting a structure that mirrors the scientific journey of understanding a molecule: from its fundamental chemical identity to its complex interactions within a biological system. We will explore the causality behind its design, the methods to verify its integrity, and its mechanism of action, providing field-proven insights for the professionals who seek to harness its properties.

Chapter 1: Core Chemical Identity and Structural Architecture

A molecule's function is inextricably linked to its structure. For **Flumethasone Acetate**, the specific arrangement of atoms and functional groups dictates its affinity for the glucocorticoid receptor and its subsequent pharmacological profile.

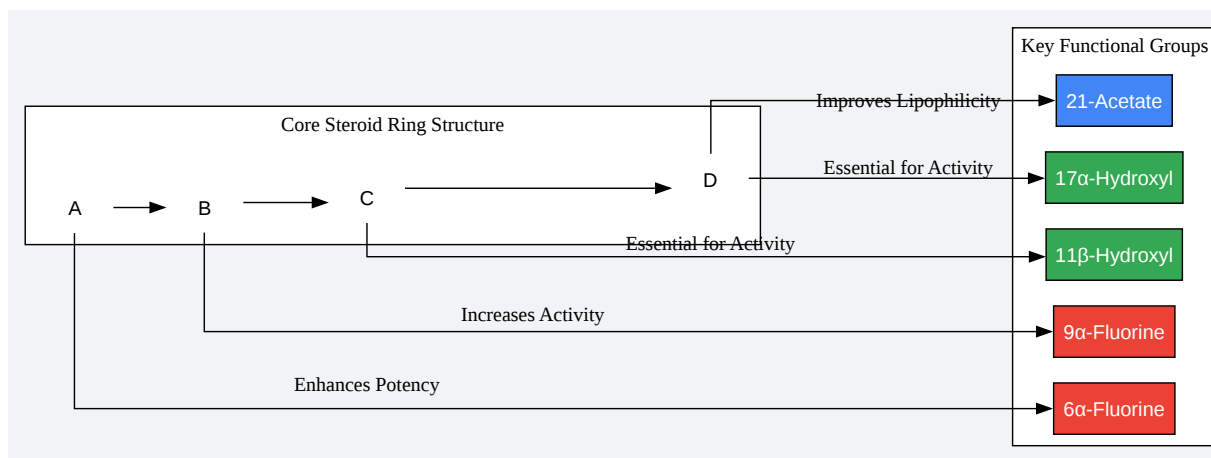
The compound is a synthetic pregnane corticosteroid, characterized by a C₂₁ steroid skeleton. Its chemical formula is C₂₄H₃₀F₂O₆.^{[1][2][3][4][5]} The key to its enhanced potency lies in two

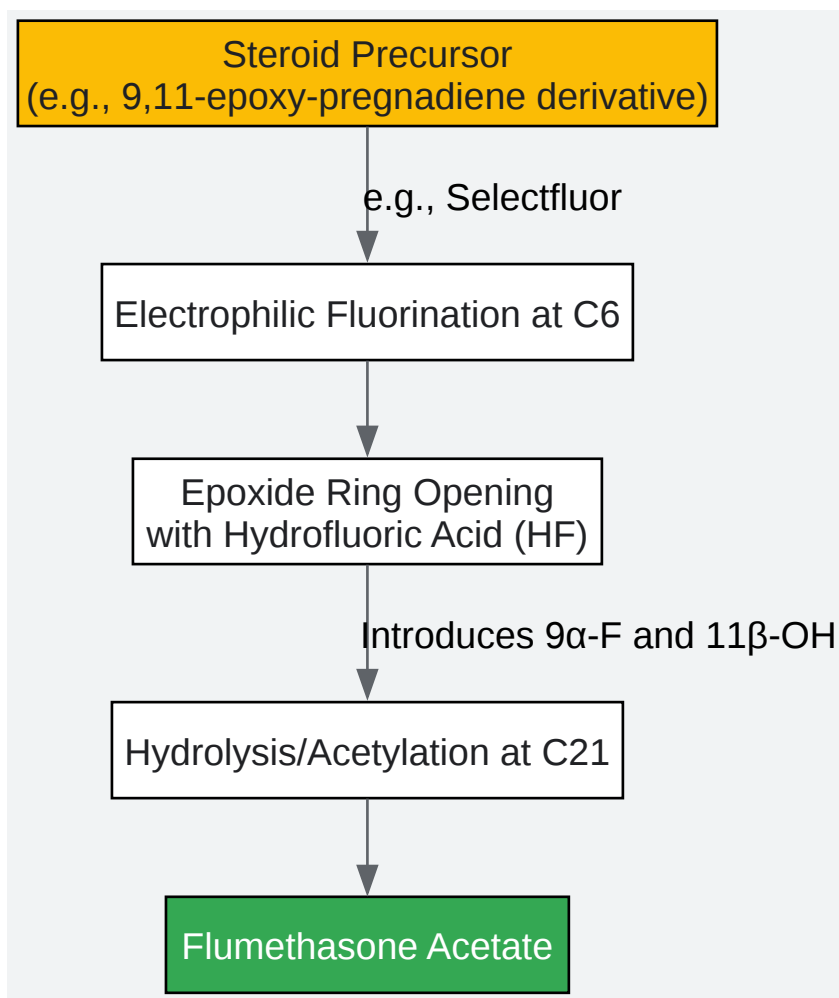
critical structural modifications: the addition of fluorine atoms at the 6 α and 9 α positions. The 6 α -fluoro group, in particular, significantly amplifies glucocorticoid activity. The acetate ester at the C21 position enhances its lipophilicity, which is a crucial factor for topical absorption and formulation.[6]

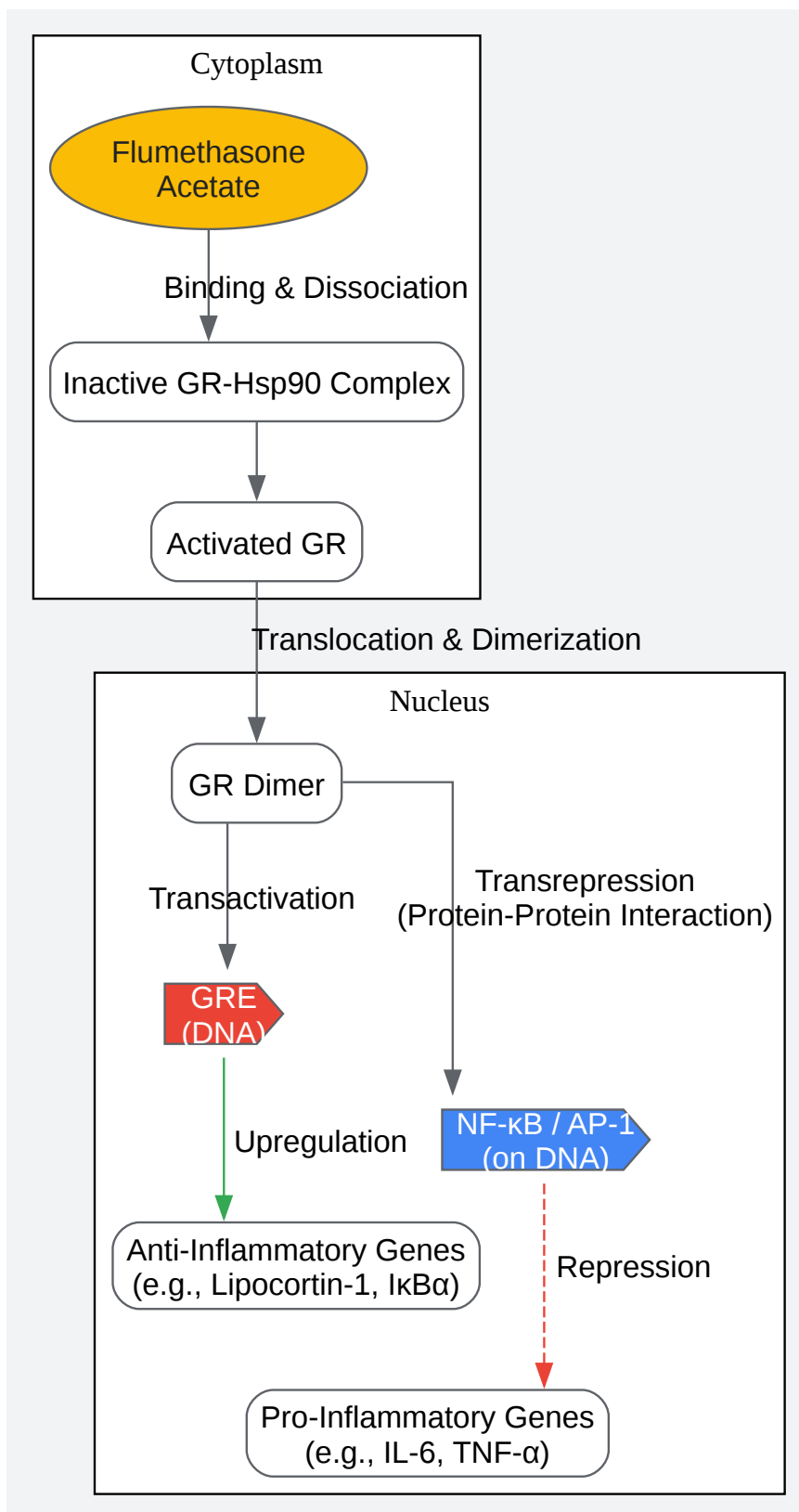
A summary of its core chemical identifiers is presented below for rapid reference and data system integration.

Identifier	Value	Source
IUPAC Name	[2- [(6S,8S,9R,10S,11S,13S,14S, 16R,17R)-6,9-difluoro-11,17- dihydroxy-10,13,16-trimethyl-3- oxo-6,7,8,11,12,14,15,16- octahydrocyclopenta[a]phenan thren-17-yl]-2-oxoethyl] acetate	[1][5][7]
CAS Number	2823-42-9	[1][2][3][4][5]
Molecular Formula	C24H30F2O6	[1][2][3][4][5]
Molecular Weight	452.5 g/mol	[1][2][3][4]
SMILES	<chem>C[C@@H]1C[C@H]2[C@@H]3C--INVALID-LINK--COC(=O)C(O)C(O)F)C">C@ @HF</chem>	[1][2][5]
InChI Key	ISSQQUKLQJHHOR- OSNGSNEUSA-N	[1][8]

The stereochemistry, defined by multiple chiral centers, is critical for its precise fit into the ligand-binding pocket of the glucocorticoid receptor. Any deviation in this three-dimensional arrangement would drastically reduce or eliminate its biological activity.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pharmacology and pharmacokinetics of topical corticosteroid derivatives used for asthma therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Clinical Pharmacology and Pharmacokinetic Properties of Topically Applied Corticosteroids | Semantic Scholar [semanticscholar.org]
- 3. Separation of Flumethasone acetate on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 4. atsjournals.org [atsjournals.org]
- 5. Process for the preparation of flumethasone and its 17-carboxyl-androstene analog | Hovione [hovione.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Flumethasone Acetate | CAS 2823-42-9 | LGC Standards [lgcstandards.com]
- 8. Corticosteroids-Mechanisms of Action in Health and Disease - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Structural and chemical formula of Flumethasone Acetate (C₂₄H₃₀F₂O₆)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672882#structural-and-chemical-formula-of-flumethasone-acetate-c24h30f2o6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com